

# Application Notes and Protocols: Butyl Benzoate in Fragrance Formulations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Butyl Benzoate

Cat. No.: B1668117

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **butyl benzoate** in fragrance and perfume formulations. This document details its functions, properties, and includes experimental protocols for its application and evaluation.

## Introduction to Butyl benzoate in Perfumery

**Butyl benzoate** ( $C_{11}H_{14}O_2$ ) is a benzoate ester synthesized from the condensation of benzoic acid and butanol.[1] In the fragrance industry, it is a versatile ingredient valued for its mild, fruity, and balsamic aroma with subtle ambergris and woody undertones.[2] Its primary functions in perfume formulations include acting as a modifier, blender, fixative, and solvent.[2]

As a modifier, it can be used to seamlessly blend different fragrance families, from floral to oriental.[2] Its role as a fixative is particularly noteworthy, as it helps to prolong the presence of more volatile fragrance notes, thereby enhancing the longevity of the scent.[3] Furthermore, its excellent solvent properties aid in dissolving solid fragrance materials and resins, ensuring a homogenous mixture.[2]

## Physicochemical and Regulatory Data

A summary of the key quantitative data for **butyl benzoate** is presented below for easy reference.

**Table 1: Physicochemical Properties of Butyl Benzoate**

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	[1]
Molecular Weight	178.23 g/mol	[1]
Appearance	Colorless, clear oily liquid	[4]
Odor Profile	Mild, fruity, balsamic, with amber and woody undertones	[2][4]
Boiling Point	249 °C at 760 mmHg	[4]
Flash Point	106.11 °C (223.00 °F) TCC	[4]
Specific Gravity	1.003 - 1.009 @ 25 °C	[4]
Solubility	Soluble in alcohol; practically insoluble in water	[4]

**Table 2: Regulatory and Recommended Usage Levels**

Product Type	Maximum Recommended Concentration	Reference
Leave-on Skin Contact	0.5%	[4]
Wash-off Skin Contact	0.5%	[4]
No Skin Contact	6.0%	[4]
Fragrance Concentrate	Up to 6.0%	[4]

## Experimental Protocols

The following protocols provide a framework for incorporating and evaluating the effect of **butyl benzoate** in a fragrance formulation.

### Preparation of a Model Eau de Toilette (EDT) Formulation

This protocol outlines the preparation of a simple floral fragrance formulation to serve as a control and for the addition of **butyl benzoate**.

Materials:

- Perfumery-grade ethanol (95%)
- Distilled water
- Glass beakers and stirring rods
- Digital scale
- Pipettes
- Fragrance components (e.g., Linalool, Phenyl Ethyl Alcohol, Hedione, Iso E Super, Galaxolide)
- **Butyl benzoate**

Procedure:

- Prepare a fragrance concentrate by mixing the aromatic components according to the proportions in Table 3.
- Create two batches of the fragrance concentrate: a "Control Concentrate" and a "Test Concentrate".
- To the "Test Concentrate", add **butyl benzoate** at a concentration of 5% of the total concentrate weight.
- Prepare the Control EDT by diluting the "Control Concentrate" to 10% in perfumery-grade ethanol.
- Prepare the Test EDT by diluting the "Test Concentrate" (containing **butyl benzoate**) to 10% in perfumery-grade ethanol.

- Add distilled water to both formulations to adjust the final ethanol concentration to approximately 80%.
- Allow both formulations to macerate in a cool, dark place for at least 48 hours before evaluation.

**Table 3: Model Floral Fragrance Concentrate Formulation**

Component	Type	Percentage (%)
Phenyl Ethyl Alcohol	Middle Note (Floral - Rose)	25
Linalool	Top Note (Floral - Fresh)	20
Hedione (Methyl Dihydrojasmonate)	Middle Note (Floral - Jasmine)	30
Iso E Super	Base Note (Woody)	15
Galaxolide	Base Note (Musk)	10
Total	100	

## Sensory Evaluation of Fragrance Longevity

This protocol describes a method for the sensory assessment of fragrance longevity on a neutral medium.

Materials:

- Control and Test EDT formulations
- Perfume blotter strips
- A panel of at least 5 trained sensory assessors
- An odor-free evaluation room

Procedure:

- Dip one blotter strip into the Control EDT and another into the Test EDT, ensuring they are equally saturated.
- Allow the alcohol to evaporate for approximately 1 minute.
- Present the blotters to the sensory panel for initial evaluation of the fragrance profile.
- At timed intervals (e.g., 0, 1, 2, 4, 6, and 8 hours), the panel evaluates the intensity of the fragrance on each blotter.<sup>[5]</sup>
- Assessors rate the fragrance intensity on a scale of 1 to 5 (1 = very weak, 5 = very strong).<sup>[5]</sup>
- Record the data and calculate the average intensity at each time point for both formulations.

**Table 4: Hypothetical Sensory Panel Data for Fragrance Longevity**

Time (hours)	Average Intensity (Control)	Average Intensity (Test with Butyl Benzoate)
0	4.8	4.7
1	4.2	4.3
2	3.5	3.8
4	2.1	2.9
6	1.2	2.0
8	0.5	1.3

## Instrumental Analysis of Fragrance Longevity using Headspace GC-MS

This protocol provides a method for the quantitative analysis of volatile fragrance compounds over time.

Materials:

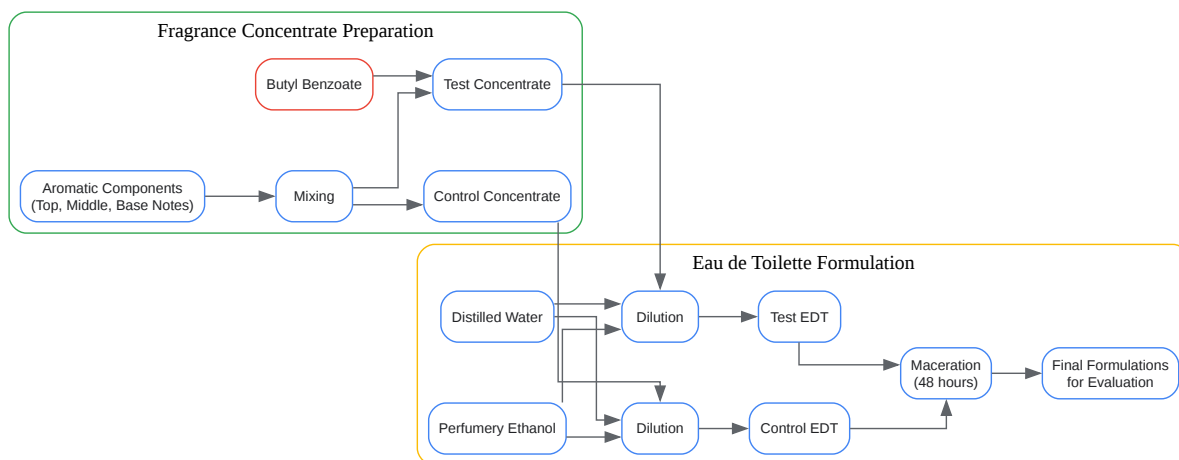
- Control and Test EDT formulations
- Gas Chromatograph-Mass Spectrometer (GC-MS) with a headspace sampler
- Sealed headspace vials
- Filter paper or other suitable substrate for application

#### Procedure:

- Place a small piece of filter paper into a headspace vial.
- Apply a precise amount (e.g., 10  $\mu$ L) of the Control EDT onto the filter paper and seal the vial. Prepare a separate vial for the Test EDT in the same manner.
- Place the vials in the headspace autosampler.
- Analyze the headspace at specified time intervals (e.g., 0, 1, 2, 4, 6, and 8 hours) to measure the concentration of key volatile fragrance compounds (e.g., Linalool).[6]
- The GC-MS method should be optimized for the separation and detection of the target fragrance molecules.[6]
- Quantify the peak area of the selected volatile compounds at each time point to determine the rate of evaporation.

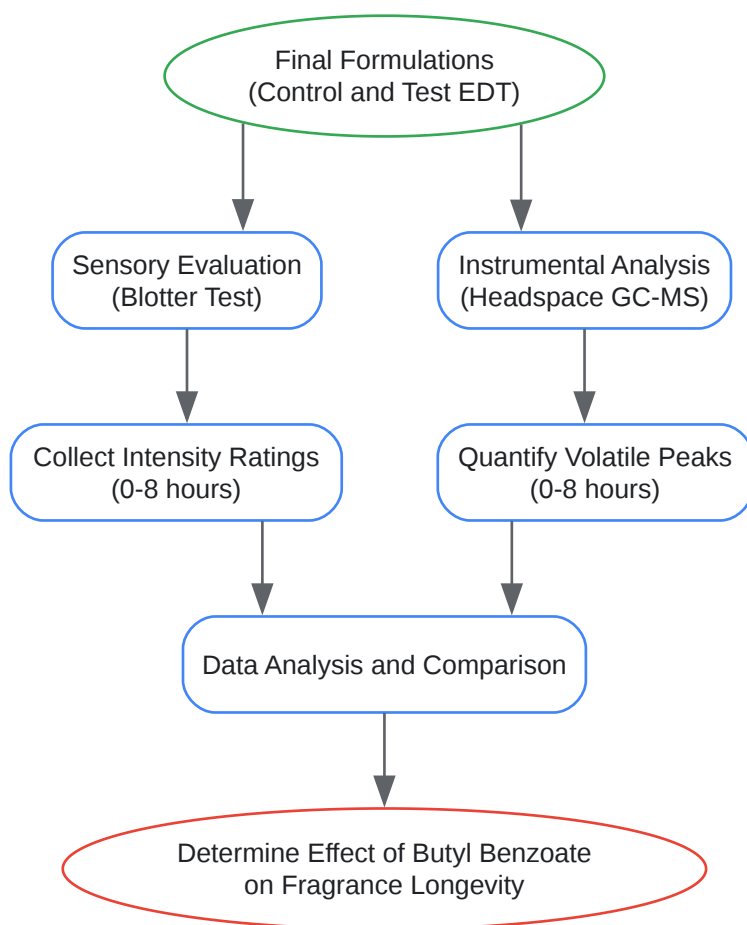
## Visualized Workflows and Relationships

The following diagrams illustrate the experimental workflows and the functional role of **butyl benzoate**.



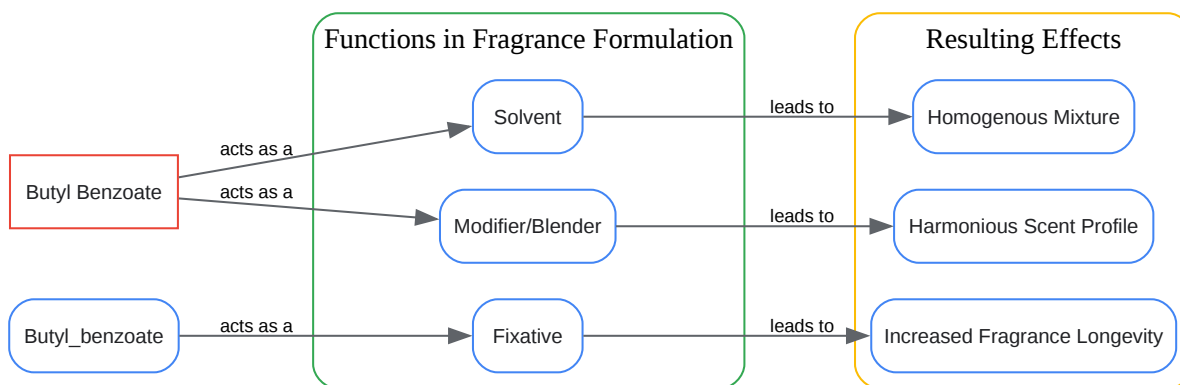
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Caption: Workflow for the preparation of control and test fragrance formulations.



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Caption: Experimental workflow for evaluating the effect of **butyl benzoate**.





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## References

- 1. Butyl Benzoate | C<sub>11</sub>H<sub>14</sub>O<sub>2</sub> | CID 8698 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nbino.com [nbino.com]
- 3. scentjourner.com [scentjourner.com]
- 4. butyl benzoate 136-60-7 [thegoodscentscompany.com]
- 5. How to Test the Longevity of Perfume | NIKOO Chemical [nikoochem.com]
- 6. mdpi.com [mdpi.com]
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Address: 3281 E Guasti Rd

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